Introduction: The Quinolinone Scaffold as a Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name:	*4-Chloro-1-methyl-3-nitroquinolin-2(1h)-one*
CAS No.:	*79966-13-5*
Cat. No.:	*B1663216*

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The quinolinone scaffold is a cornerstone in the field of medicinal chemistry, recognized as a "privileged structure" due to its ability to form the core of numerous compounds with a wide array of biological activities.[1] These heterocyclic compounds have been extensively investigated for their potential in various therapeutic areas, including oncology, infectious diseases, and neurology.[1] The biological activity of quinolinone derivatives is highly tunable, depending on the nature and position of substituents on the quinoline ring.[1] This guide focuses on the **4-Chloro-1-methyl-3-nitroquinolin-2(1H)-one** scaffold, a specific substitution pattern with potential for significant biological activity. While direct comparative studies on a wide range of its derivatives are not extensively documented, this guide will provide a comparative overview based on structure-activity relationships (SAR) established for analogous quinolinone compounds. The information presented aims to empower researchers to navigate the SAR of this versatile class of compounds and to inform the design of novel therapeutic agents.

The core molecule, **4-Chloro-1-methyl-3-nitroquinolin-2(1H)-one**, is a solid at room temperature with a molecular weight of 238.63 g/mol and a chemical formula of $C_{10}H_7ClN_2O_3$.[2][3] Its structure combines several key features that can contribute to its biological activity: a

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planar heterocyclic ring system, an electron-withdrawing nitro group, a reactive chloro group, and a methyl group on the nitrogen atom. Understanding how modifications to this core structure impact its biological effects is crucial for the rational design of new drug candidates.

Comparative Analysis of Potential Biological Activities

Anticancer Activity

The quinolinone scaffold is a well-established pharmacophore in the development of anticancer agents.[4][5] Several quinoline-containing drugs are already in clinical use for cancer treatment.[6] The anticancer activity of quinolinone derivatives is often attributed to their ability to inhibit various cellular processes, including cell cycle progression, angiogenesis, and signal transduction pathways.[6]

The substitution pattern on the quinolinone ring plays a critical role in determining the anticancer efficacy and selectivity of the compounds.

- Substitution at the 3-position: The introduction of various heterocyclic moieties at the C3-position of the quinolin-2(1H)-one nucleus has been shown to yield compounds with significant growth-inhibitory potency against cancer cell lines.[7] For instance, derivatives with benzoxazole, benzothiazole, indole, and benzimidazole at this position have been synthesized and evaluated.[7]

- Substitution on the Benzene Ring: Modifications on the benzene portion of the quinolinone ring also significantly influence anticancer activity. For example, the presence of a chlorine atom at the 6-position has been noted in some biologically active quinolinones.[8]

- Hybrid Molecules: The development of hybrid molecules, where the quinolinone scaffold is combined with other pharmacophores like chalcones, has emerged as a promising strategy to enhance anticancer activity.[5][6] These hybrids can exhibit synergistic effects and overcome drug resistance.

The following table summarizes the anticancer activity of selected quinolinone derivatives from the literature, providing a basis for predicting the potential of **4-Chloro-1-methyl-3-nitroquinolin-2(1H)-one** derivatives.

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Compound/ Derivative Class	Cell Line(s)	Assay	IC50/GI50 (μM)	Key Structural Features	Reference
3-(Heteroaryl)quinolin-2(1H)-ones	PC-3 (Prostate Cancer)	Growth Inhibition	28 - 48	Heteroaryl group at C3	[7]
Quinoline-chalcone hybrids	A549, MCF7, SKOV3, H460	MTT Assay	2.2 - 15.4	Chalcone moiety	[6]
Quinolin-2(1H)-one derivatives	MCF-7 (Breast Cancer)	Antiproliferative	0.034 - 0.100	Varied substitutions	[9]
4-Hydroxy-3-nitroquinolin-2(1H)-ones	N/A (NMDA receptor)	[3H]DCKA binding	0.22 (for 5,6,7-trichloro derivative)	Trichloro substitution	[10]

Based on these SAR insights, it can be hypothesized that derivatives of **4-Chloro-1-methyl-3-nitroquinolin-2(1H)-one** with further substitutions on the benzene ring (positions 5, 6, 7, and 8) or with the chloro group at position 4 replaced by other functionalities could exhibit potent anticancer activities. The presence of the nitro group at position 3 is also a key feature that warrants further investigation, as nitroaromatic compounds are known to have a wide range of biological activities.

Antimicrobial Activity

Quinolone and quinolinone derivatives have a long history as effective antimicrobial agents.[11][12] Their mechanism of action often involves the inhibition of essential bacterial enzymes like DNA gyrase and topoisomerase IV. The structural features of the quinolinone core can be modified to enhance potency against both Gram-positive and Gram-negative bacteria, as well as fungi.[11][13]

The antimicrobial spectrum and potency of quinolinone derivatives are highly dependent on their substitution patterns.

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- Alkyl Chains at C3: The length of an alkyl chain at the C3 position has a dramatic impact on antimicrobial activities.[8]
- Substituents on the Benzene Ring: The type of substituent on the C-6 and C-7 positions can significantly influence the antibacterial and antifungal properties.[8] For example, a chloro group at the 6-position has been incorporated into antibacterial quinolinones.[14]
- Activity against Resistant Strains: Certain quinoline-2-one derivatives have shown significant activity against multidrug-resistant Gram-positive bacteria, such as methicillin-resistant Staphylococcus aureus (MRSA).[11]

The following table presents data on the antimicrobial activity of representative quinolinone derivatives.

Compound/ Derivative Class	Target Organism(s)	Assay	MIC/IC50 (µg/mL)	Key Structural Features	Reference
4-Hydroxy-2-quinolone analogs	Aspergillus flavus, Staphylococcus aureus, Escherichia coli	MIC	Varied	Long alkyl side chain at C3	[8]
Quinoline-2-one derivatives	MRSA, MRSE, VRE	MIC	0.75 - 2.50	Varied substitutions	[11]
Quinolinequinones	Staphylococcus spp.	MIC	1.22 - 9.76	Quinone moiety	[13]
6-Chloro-3-nitro-4-hydroxyquinolin-2(1H)-one	S. aureus, E. coli, P. vulgaris, L. monocytogenes	Well diffusion	Active	6-Chloro, 3-nitro, 4-hydroxy	[14]

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Given these findings, it is plausible that derivatives of **4-Chloro-1-methyl-3-nitroquinolin-2(1H)-one** could be developed as potent antimicrobial agents. The existing chloro and nitro groups on the core scaffold are strong starting points for further optimization. Exploring different substituents at other positions on the benzene ring could lead to the discovery of compounds with improved activity and a broader spectrum.

Synthesis and Methodologies

General Synthesis of 4-Chloro-1-methyl-3-nitroquinolin-2(1H)-one Derivatives

The synthesis of **4-Chloro-1-methyl-3-nitroquinolin-2(1H)-one** and its derivatives can be achieved through multi-step chemical processes. A plausible synthetic route, based on established methodologies for similar quinolinone compounds, is outlined below.



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Caption: General synthetic workflow for **4-Chloro-1-methyl-3-nitroquinolin-2(1H)-one** derivatives.

- Synthesis of 4-Hydroxyquinolin-2(1H)-one Derivatives: A substituted aniline is reacted with diethyl malonate, followed by a thermal cyclization reaction, often in a high-boiling point solvent like diphenyl ether or using a catalyst like polyphosphoric acid, to yield the corresponding 4-hydroxyquinolin-2(1H)-one derivative.[14]
- Nitration: The 4-hydroxyquinolin-2(1H)-one derivative is then subjected to nitration to introduce a nitro group at the 3-position. This is typically carried out using a nitrating agent such as a mixture of nitric acid and sulfuric acid or propionic acid.[14][15]

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- Chlorination: The resulting 4-hydroxy-3-nitroquinolin-2(1H)-one derivative is chlorinated to replace the hydroxyl group at the 4-position with a chlorine atom. This can be achieved using a chlorinating agent like phosphorus oxychloride ($POCl_3$).[15]

- N-Methylation: The final step involves the methylation of the nitrogen atom at the 1-position. This can be accomplished by reacting the 4-chloro-3-nitroquinolin-2(1H)-one derivative with a methylating agent such as methyl iodide in the presence of a base.[8]

Experimental Protocols for Biological Evaluation

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure the cytotoxic effects of potential anticancer drugs.

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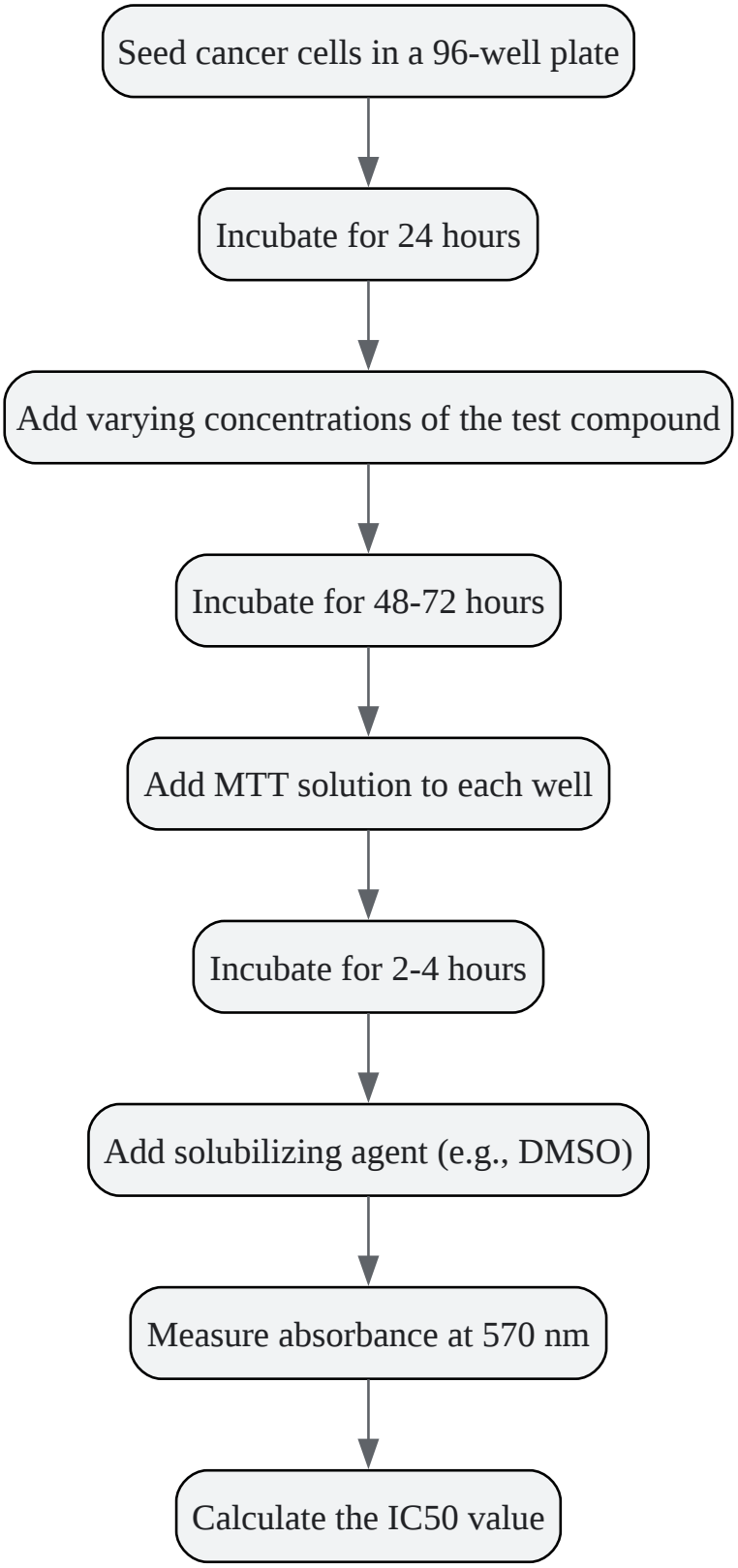

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Caption: A typical workflow for determining the anticancer activity of a compound using the MTT assay.

The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation.

- Prepare Inoculum: A standardized suspension of the test microorganism is prepared in a suitable broth medium.
- Serial Dilutions: The test compound is serially diluted in the broth in a 96-well microtiter plate.
- Inoculation: Each well is inoculated with the microbial suspension.
- Incubation: The plate is incubated at an appropriate temperature (e.g., 37°C) for 18-24 hours.
- Determine MIC: The MIC is determined as the lowest concentration of the compound at which there is no visible growth of the microorganism.

Conclusion and Future Directions

The **4-Chloro-1-methyl-3-nitroquinolin-2(1H)-one** scaffold represents a promising starting point for the development of novel therapeutic agents. Based on the extensive literature on related quinolinone derivatives, it is evident that this class of compounds holds significant potential for both anticancer and antimicrobial applications. The key to unlocking this potential lies in the systematic exploration of the structure-activity relationships through the synthesis and biological evaluation of a diverse library of derivatives.

Future research in this area should focus on:

- Diversification of Substituents: Synthesizing and testing a wide range of derivatives with different substituents at various positions on the quinolinone ring to build a comprehensive SAR profile.
- Mechanism of Action Studies: Investigating the underlying molecular mechanisms by which active compounds exert their biological effects.

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- In Vivo Efficacy and Safety: Advancing the most promising lead compounds into preclinical in vivo models to evaluate their efficacy, pharmacokinetics, and safety profiles.

By leveraging the foundational knowledge presented in this guide, researchers can accelerate the discovery and development of new quinolinone-based drugs to address unmet medical needs in oncology and infectious diseases.

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